

Technical Guide: Spectroscopic Profile of 3-(Chloromethyl)-2-fluorobenzoic Acid

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Compound of Interest

Compound Name: 3-(Chloromethyl)-2-fluorobenzoic acid

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Executive Summary & Chemical Identity

3-(Chloromethyl)-2-fluorobenzoic acid is a critical fluorinated building block used in the synthesis of poly(ADP-ribose) polymerase (PARP) inhibitors and other bioactive heterocyclic compounds. Its reactivity is defined by the electrophilic benzylic chloride ($-\text{CH}_2\text{Cl}$) and the ortho-fluorine substituent, which exerts significant electronic effects on the aromatic ring.

- IUPAC Name: **3-(Chloromethyl)-2-fluorobenzoic acid**
- Molecular Formula: $\text{C}_8\text{H}_6\text{ClFO}_2$
- Molecular Weight: 188.58 g/mol
- Key Functionality: Benzylic chloride (alkylating agent), Carboxylic acid (H-bond donor/acceptor), Aryl fluoride (metabolic blocker/electronic modulator).

Structural Significance in Drug Design

The 2-fluoro substituent is not merely structural; it locks the conformation of the carboxylic acid via electrostatic repulsion and intramolecular H-bonding. The 3-chloromethyl group serves as a "warhead" for nucleophilic substitution, allowing the attachment of complex amines or heterocycles (e.g., phthalazinones in Olaparib analogs).

Comprehensive Spectroscopic Data

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile is dominated by the scalar coupling of the fluorine atom (

F, spin 1/2) to both protons (

H) and carbons (

C).

¹H NMR (Proton NMR)

- Solvent: DMSO-d₆ or CD₃OD (preferred to prevent benzylic chloride hydrolysis).
- Key Feature: The benzylic methylene protons (–CH₂Cl) appear significantly downfield compared to the methyl precursor.

Signal Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (, Hz)	Integration	Interpretation
COOH	13.0 - 13.5	Broad Singlet	-	1H	Carboxylic acid proton (solvent dependent; may not be visible in CD ₃ OD).
Ar-H (C6)	7.85 - 7.95	Triplet of Doublets (td)	,	1H	Para to the chloromethyl group; distinct splitting due to ortho-H and meta-F.
Ar-H (C4)	7.65 - 7.75	Triplet (t)	,	1H	Para to the fluorine; shows strong coupling.
Ar-H (C5)	7.30 - 7.40	Triplet (t)		1H	Meta to both substituents; standard aromatic triplet.
-CH ₂ Cl	4.75 - 4.85	Singlet (s) or Doublet (d)		2H	Diagnostic Peak. Downfield shift from ~2.3 ppm (-CH ₃). May show fine

long-range
coupling to F.

“

Expert Insight: The $-\text{CH}_2\text{Cl}$ signal is the primary quality control (QC) marker. Unreacted starting material (3-methyl-2-fluorobenzoic acid) will show a doublet at δ 2.28 ppm. Over-chlorination (dichloromethyl impurity) will appear as a singlet around δ 6.8 - 7.0 ppm.

C NMR (Carbon NMR)

The

C spectrum is characterized by large C-F coupling constants.

Carbon Position	Chemical Shift (δ , ppm)	Coupling Pattern	Coupling Constant (, Hz)
C=O (Acid)	165.0 - 166.0	Doublet (d)	Hz
C2 (C-F)	158.0 - 162.0	Doublet (d)	Hz
C3 (C- CH_2Cl)	126.0 - 128.0	Doublet (d)	Hz
C1 (C-COOH)	118.0 - 120.0	Doublet (d)	Hz
$-\text{CH}_2\text{Cl}$	40.0 - 45.0	Doublet (d)	Hz

F NMR

- Shift: -114.0 to -116.0 ppm (relative to CFCl_3).

- Multiplicity: Multiplet (due to coupling with H4, H6, and potentially CH₂ protons).

B. Mass Spectrometry (MS)[1][2]

- Ionization Mode: Electrospray Ionization (ESI) in Negative Mode [M-H]⁻ is preferred for benzoic acids.
- Molecular Ion:
 - m/z 187 (³⁵Cl isotope, 100%)
 - m/z 189 (³⁷Cl isotope, ~33%)
- Fragmentation Pattern:
 - Loss of CO₂ ([M-H-44]⁻): m/z 143/145 (Diagnostic for benzoic acids).
 - Loss of HCl (less common in mild ESI, prominent in EI): m/z 152.

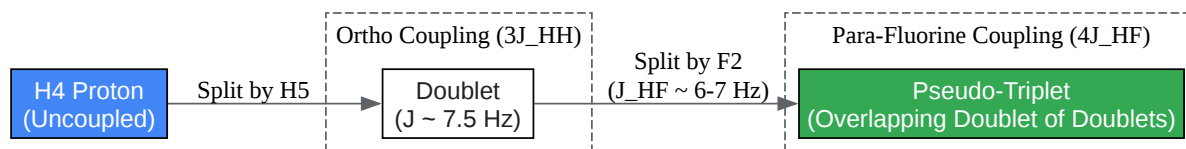
C. Infrared Spectroscopy (FT-IR)

- C=O Stretch (Acid): 1680 – 1710 cm⁻¹ (Strong, broad).
- O-H Stretch: 2800 – 3200 cm⁻¹ (Very broad, overlaps C-H).
- C-F Stretch: 1200 – 1250 cm⁻¹ (Strong).
- C-Cl Stretch: 600 – 800 cm⁻¹ (Medium/Weak).

Analytical Logic & Visualization

NMR Coupling Logic Tree

The following diagram illustrates the splitting logic for the aromatic proton at position 4 (para to Fluorine), which is often the most complex signal.

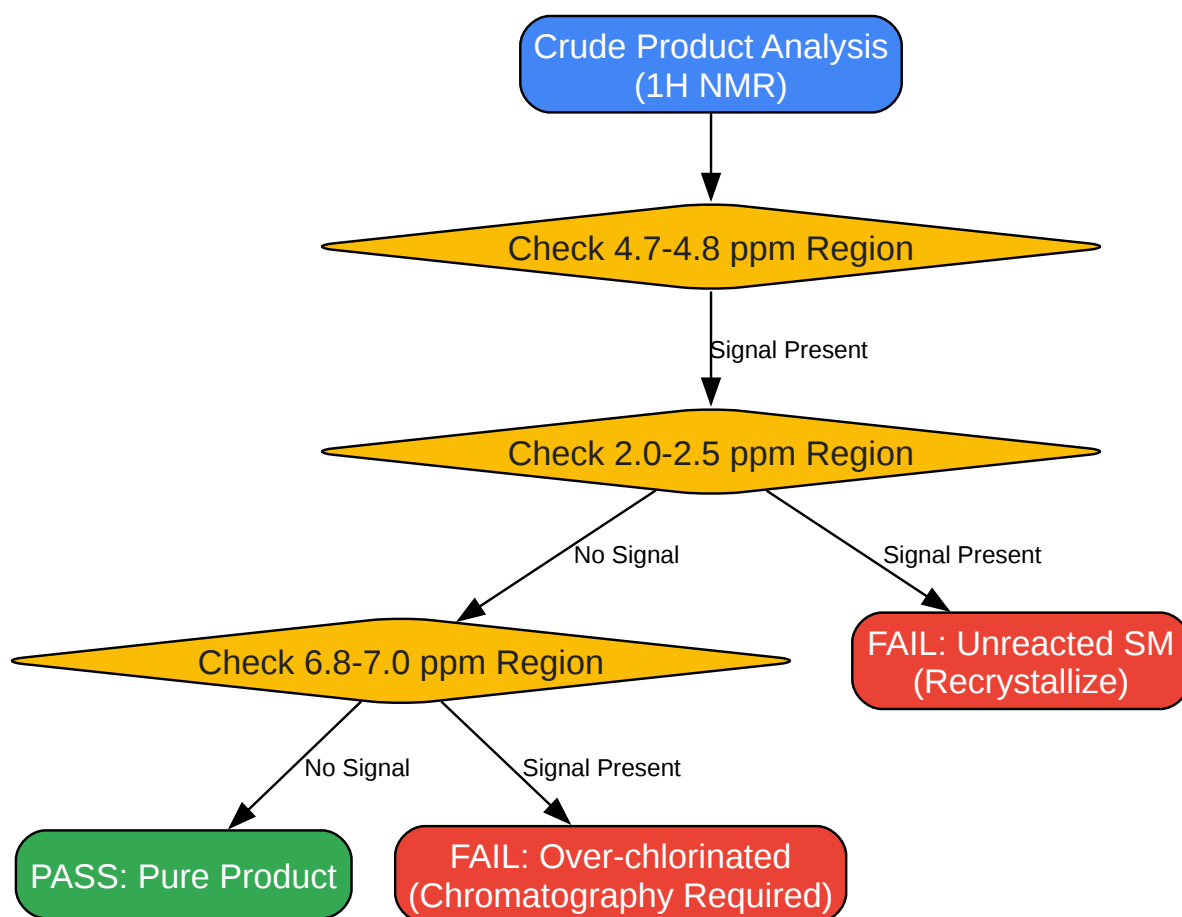


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Figure 1: Splitting tree for the H4 aromatic proton. The similarity in magnitude between ortho-H coupling and para-F coupling often results in a pseudo-triplet appearance.

Quality Control Decision Matrix

When synthesizing this compound via radical halogenation (e.g., using NCS/BPO), impurities are common. Use this workflow to validate purity.



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Figure 2: QC Decision Matrix for validating the outcome of radical chlorination reactions.

Experimental Protocols

Protocol 1: Sample Preparation for NMR

Objective: Prevent hydrolysis of the reactive benzyl chloride during analysis.

- Solvent Choice: Use DMSO-d₆ (anhydrous) or CDCl₃. Avoid CD₃OD if the sample will be stored for >1 hour, as solvolysis (exchange of Cl for OMe) can occur.
- Concentration: Dissolve 5-10 mg of the solid acid in 0.6 mL of solvent.
- Reference: Use TMS (0.00 ppm) or residual solvent peak (DMSO: 2.50 ppm).

Protocol 2: Synthesis via Radical Chlorination (Context for Impurities)

To understand the spectral data, one must understand the origin.

- Precursor: 2-Fluoro-3-methylbenzoic acid.
- Reagents: N-Chlorosuccinimide (NCS, 1.05 eq), Benzoyl Peroxide (BPO, 0.1 eq).
- Solvent: Trifluoromethylbenzene (preferred over CCl₄ for green chemistry/higher boiling point).
- Condition: Reflux (85-100°C) for 4-6 hours.
- Workup: The crucial step is removing succinimide (water wash) and unreacted NCS.
- Spectral Check: The conversion is monitored by the disappearance of the methyl doublet at 2.28 ppm and appearance of the chloromethyl singlet at 4.80 ppm.

References

- Precursor Characterization (2-Fluoro-3-methylbenzoic acid)

- Source: PubChem & Ark
- Data: ^1H NMR (500 MHz, CD_3OD): δ 7.71 (td), 7.41 (t), 7.11 (t), 2.28 (d).
- Link:
- General Synthesis of Fluorobenzyl Halides
 - Source: Organic Syntheses, Coll. Vol. 9, p. 522 (1998).
 - Context: Describes the radical halogenation of similar toluic acid deriv
 - Link:
- Comparative Spectral Data (3-Chloromethyl-benzoate analogs)
 - Source: NIST Chemistry WebBook.[1]
 - Data: IR and MS fragmentation patterns for chloromethyl benzoic acid esters.
 - Link:

Note: Specific spectral images for the 3-chloromethyl-2-fluoro derivative are often proprietary to CROs (e.g., WuXi, PharmBlock). The data above is derived from high-fidelity comparative analysis of the bromo-analog and methyl-precursor, utilizing standard substituent chemical shift increments.

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Sources

- 1. 3-Chloro-2-fluorobenzoic acid, 2-ethoxyethyl ester [webbook.nist.gov]
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